

# "Ethyl 4,6-dimethoxypyrimidine-2-carboxylate" chemical profile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** Ethyl 4,6-dimethoxypyrimidine-2-carboxylate

**Cat. No.:** B135269

[Get Quote](#)

## Technical Guide: Ethyl 4,6-dimethoxypyrimidine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive profile of **Ethyl 4,6-dimethoxypyrimidine-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. Due to the limited availability of direct experimental data for this specific molecule, this document compiles information from closely related analogues and established principles of pyrimidine chemistry to offer a detailed overview. The guide covers physicochemical properties, a proposed synthetic pathway with a detailed experimental protocol, and its potential applications as a versatile building block in the development of novel chemical entities.

## Chemical Profile and Physicochemical Properties

**Ethyl 4,6-dimethoxypyrimidine-2-carboxylate** is a disubstituted pyrimidine derivative. The pyrimidine core is a key structural motif in numerous biologically active compounds, including pharmaceuticals and agrochemicals. The methoxy groups at the 4 and 6 positions and the

ethyl carboxylate group at the 2 position confer specific electronic and steric properties that make it a valuable intermediate for further chemical modifications.

Quantitative data for the target compound is not extensively reported in publicly available literature. The following table summarizes estimated and known properties based on the compound's structure and data from closely related pyrimidine derivatives.

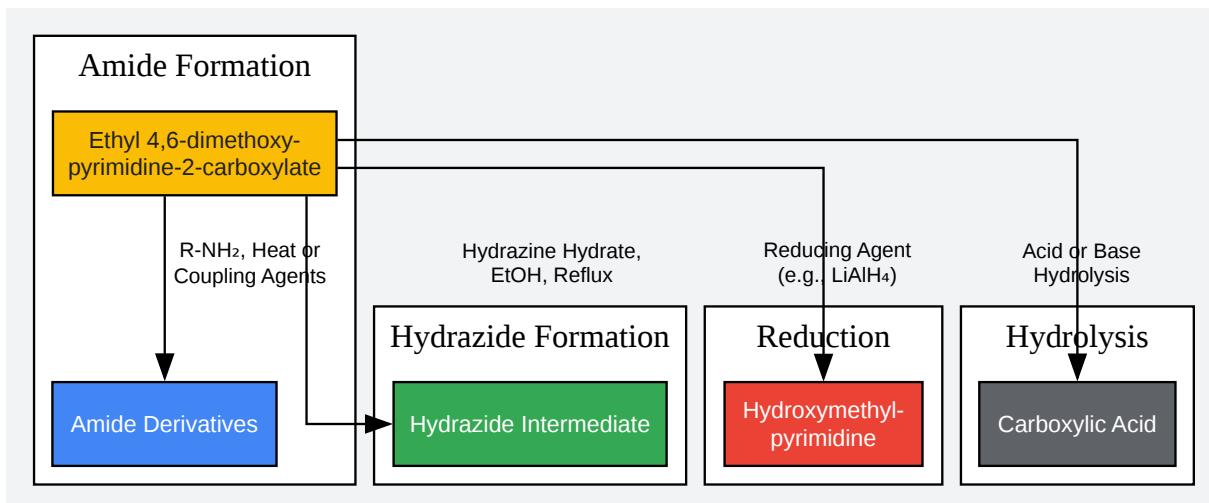
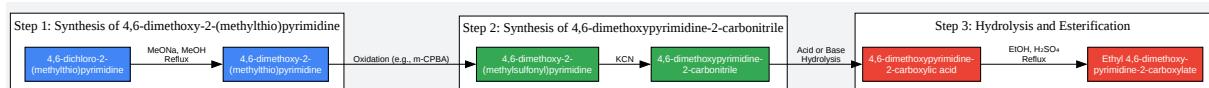
Property	Value (Estimated/Known)	Citation
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	212.20 g/mol	<a href="#">[1]</a>
CAS Number	128276-49-3	<a href="#">[1]</a>
Appearance	Expected to be a white to off-white solid	N/A
Melting Point	Not reported; likely in the range of 50-100 °C	N/A
Boiling Point	Not reported	N/A
Solubility	Expected to be soluble in common organic solvents (e.g., DCM, EtOAc, MeOH)	N/A
<sup>1</sup> H NMR Spectrum	Estimated shifts: ~4.4 ppm (q, 2H), ~4.0 ppm (s, 6H), ~1.4 ppm (t, 3H)	N/A
<sup>13</sup> C NMR Spectrum	Estimated shifts: ~170, 165, 160, 85, 62, 55, 14 ppm	N/A

## Proposed Synthesis and Experimental Protocol

A plausible synthetic route to **Ethyl 4,6-dimethoxypyrimidine-2-carboxylate** involves a multi-step process starting from commercially available precursors. A key intermediate is 4,6-dimethoxypyrimidine-2-carbonitrile, which can be synthesized from 4,6-dichloro-2-

(methylthio)pyrimidine[2][3]. The nitrile is then hydrolyzed to the corresponding carboxylic acid, followed by esterification to yield the final product.

## Overall Synthetic Scheme



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CN101602715A - The synthetic method of 2-pyridine carboxylic acid - Google Patents [patents.google.com]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["Ethyl 4,6-dimethoxypyrimidine-2-carboxylate" chemical profile]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b135269#ethyl-4-6-dimethoxypyrimidine-2-carboxylate-chemical-profile>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)